

α -(ethylthio)-4'-methoxypropiophenone properties

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Compound of Interest

Compound Name: 2-(Ethylthio)-1-(4-methoxyphenyl)propan-1-one

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An In-Depth Technical Guide to α -(Ethylthio)-4'-methoxypropiophenone

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Abstract

This technical guide provides a comprehensive overview of α -(ethylthio)-4'-methoxypropiophenone, a derivative of the well-characterized propiophenone analog, 4'-methoxypropiophenone. Due to the limited direct literature on this specific thioether, this document synthesizes information from established chemical principles and related compounds to offer a predictive yet scientifically grounded perspective. The guide covers proposed synthesis, predicted physicochemical and spectroscopic properties, potential analytical methodologies, and safety considerations. This document is intended for researchers and professionals in drug discovery, organic synthesis, and materials science who may be interested in the synthesis and characterization of novel thioether-ketone compounds.

Introduction and Rationale

The introduction of a thioether linkage into a molecular scaffold can significantly modulate its biological activity, physicochemical properties, and reactivity. The parent compound, 4'-methoxypropiophenone, is a known intermediate in the synthesis of various pharmaceuticals. [1] The addition of an ethylthio group at the alpha position of the propiophenone backbone in α -(ethylthio)-4'-methoxypropiophenone introduces a new chiral center and a polarizable sulfur atom, which could lead to novel pharmacological profiles or material properties. This guide aims to provide a theoretical and practical framework for the synthesis, characterization, and potential exploration of this compound.

Physicochemical Properties

The properties of the parent compound, 4'-methoxypropiophenone, are well-documented and serve as a baseline for predicting the properties of its α -ethylthio derivative.

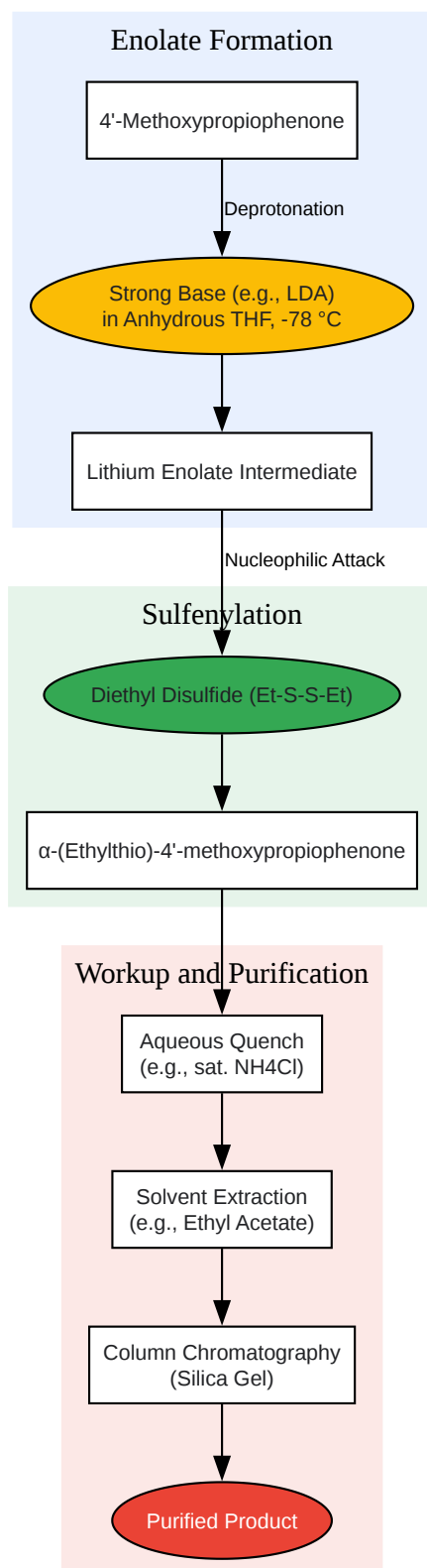
Table 1: Physicochemical Properties of 4'-Methoxypropiophenone and Predicted Properties of α -(Ethylthio)-4'-methoxypropiophenone

Property	4'-Methoxypropiophenone	Predicted α -(Ethylthio)-4'-methoxypropiophenone
CAS Number	121-97-1	Not available
Molecular Formula	C ₁₀ H ₁₂ O ₂	C ₁₂ H ₁₆ O ₂ S
Molecular Weight	164.20 g/mol [2]	224.32 g/mol
Appearance	White to off-white crystalline solid[1]	Predicted to be a colorless to pale yellow oil or low-melting solid
Melting Point	27-29 °C[3]	Predicted to be a liquid or low-melting solid at room temperature
Boiling Point	273-275 °C[3]	Predicted to be higher than the parent compound due to increased molecular weight
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, acetone, and ether[1][4]	Predicted to have low water solubility and good solubility in common organic solvents

Proposed Synthesis and Purification

The synthesis of α -(ethylthio)-4'-methoxypropiophenone can be envisioned through the α -sulfenylation of 4'-methoxypropiophenone. A plausible and efficient method involves the reaction of the enolate of 4'-methoxypropiophenone with an electrophilic sulfur reagent, such as diethyl disulfide.

Proposed Synthetic Workflow



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Caption: Proposed synthesis of α-(ethylthio)-4'-methoxypropiphenone.

Detailed Experimental Protocol

- **Enolate Formation:** To a solution of diisopropylamine in anhydrous tetrahydrofuran (THF) at -78 °C under an inert atmosphere (e.g., argon), add n-butyllithium dropwise. Stir the resulting lithium diisopropylamide (LDA) solution for 30 minutes. A solution of 4'-methoxypropiophenone in anhydrous THF is then added dropwise to the LDA solution, and the mixture is stirred for 1 hour to ensure complete enolate formation.
- **Sulfenylation:** Diethyl disulfide is added dropwise to the enolate solution at -78 °C. The reaction mixture is stirred for an additional 2-3 hours, allowing the temperature to slowly rise to room temperature.
- **Workup:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The aqueous layer is extracted three times with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to yield the pure α -(ethylthio)-4'-methoxypropiophenone.

Analytical Characterization

The structural confirmation of the synthesized α -(ethylthio)-4'-methoxypropiophenone would rely on a combination of spectroscopic techniques.

Predicted Spectroscopic Data

- **^1H NMR (Proton Nuclear Magnetic Resonance):**
 - **Aromatic Protons:** Two doublets in the aromatic region (δ 6.8-8.0 ppm), characteristic of a para-substituted benzene ring.
 - **Methine Proton (α -CH):** A quartet or multiplet, shifted downfield due to the adjacent carbonyl and sulfur atoms.

- Methylene Protons (-S-CH₂-): A quartet coupled to the methyl protons of the ethyl group.
- Methoxy Protons (-OCH₃): A singlet around δ 3.8 ppm.
- Methyl Protons (-CH₂-CH₃ and -CH-CH₃): A triplet for the ethylthio methyl group and a doublet for the propiophenone methyl group.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):
 - Carbonyl Carbon (C=O): A signal in the downfield region (δ 190-210 ppm).[5]
 - Aromatic Carbons: Signals in the aromatic region (δ 110-165 ppm).
 - Alpha-Carbon (α -C): A signal significantly shifted by the attached sulfur and carbonyl group.
 - Other Aliphatic Carbons: Signals for the methylene and methyl carbons of the ethylthio group and the methyl group of the propiophenone backbone in the upfield region.
- IR (Infrared) Spectroscopy:
 - C=O Stretch: A strong absorption band around 1680-1700 cm⁻¹, characteristic of an aromatic ketone.[6]
 - C-O Stretch (Aromatic Ether): A strong absorption around 1250 cm⁻¹.
 - C-S Stretch: A weak to medium absorption in the range of 600-800 cm⁻¹.
 - Aromatic C-H Stretch: Absorptions above 3000 cm⁻¹.
 - Aliphatic C-H Stretch: Absorptions just below 3000 cm⁻¹.
- Mass Spectrometry (MS):
 - Molecular Ion Peak (M⁺): Expected at m/z = 224.
 - Key Fragmentation Patterns:
 - α -Cleavage: Loss of the ethylthio radical (-•SCH₂CH₃) or the methyl radical (-•CH₃).

- McLafferty Rearrangement: If a γ -hydrogen is available, this rearrangement could occur, though it is less likely given the substitution pattern.^[7]
- Cleavage of the C-S bond.

Recommended Analytical Methods

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique would be suitable for assessing the purity of the final product and confirming its molecular weight and fragmentation pattern.^[8]
- High-Performance Liquid Chromatography (HPLC): HPLC can be used for both analytical purity determination and preparative purification of the compound. A reversed-phase column with a mobile phase of acetonitrile and water would likely provide good separation.

Potential Applications and Research Directions

The unique structural features of α -(ethylthio)-4'-methoxypropiophenone suggest several avenues for further research:

- Medicinal Chemistry: Organosulfur compounds are present in numerous biologically active molecules.^[9] The introduction of the ethylthio group could impart novel pharmacological activities, such as antimicrobial, anticancer, or anti-inflammatory properties.
- Asymmetric Synthesis: The α -carbon is a stereocenter, opening up possibilities for the development of enantioselective syntheses and the investigation of the biological activities of the individual enantiomers.
- Materials Science: Thioethers can act as ligands for metal coordination and can be incorporated into polymers, potentially leading to materials with interesting optical or electronic properties.

Safety and Handling

While specific toxicity data for α -(ethylthio)-4'-methoxypropiophenone is unavailable, general precautions for handling organosulfur compounds and aromatic ketones should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.^[4]
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of any potential vapors.
- In case of contact:
 - Skin: Wash the affected area thoroughly with soap and water.
 - Eyes: Flush with copious amounts of water for at least 15 minutes and seek medical attention.
- Fire Hazards: The parent compound, 4'-methoxypropiofenone, is a flammable solid.^[8] The derivative should be treated as potentially flammable. Keep away from heat, sparks, and open flames.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Conclusion

α -(Ethylthio)-4'-methoxypropiofenone represents an intriguing yet underexplored chemical entity. This guide provides a foundational framework for its synthesis, characterization, and potential applications, based on established chemical principles and data from related compounds. It is our hope that this document will serve as a valuable resource for researchers and scientists interested in expanding the chemical space of functionalized propiofenones and exploring their potential in various scientific disciplines.

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